

Technical Support Center: Nitrophenol Purification & Recrystallization

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Compound of Interest

Compound Name: 2-Nitro-5-(pentafluorosulfanyl)phenol
CAS No.: 1329120-21-9
Cat. No.: B1456746

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Status: Operational | Topic: Nitro-aromatic Purification | Audience: R&D, Process Chemistry^[1]

Core Workflow: Isomer Separation & Purification Strategy

Before attempting recrystallization, the user must correctly isolate the target isomer from the crude nitration mixture. The structural difference between ortho- and para- isomers dictates the separation logic.^[1]

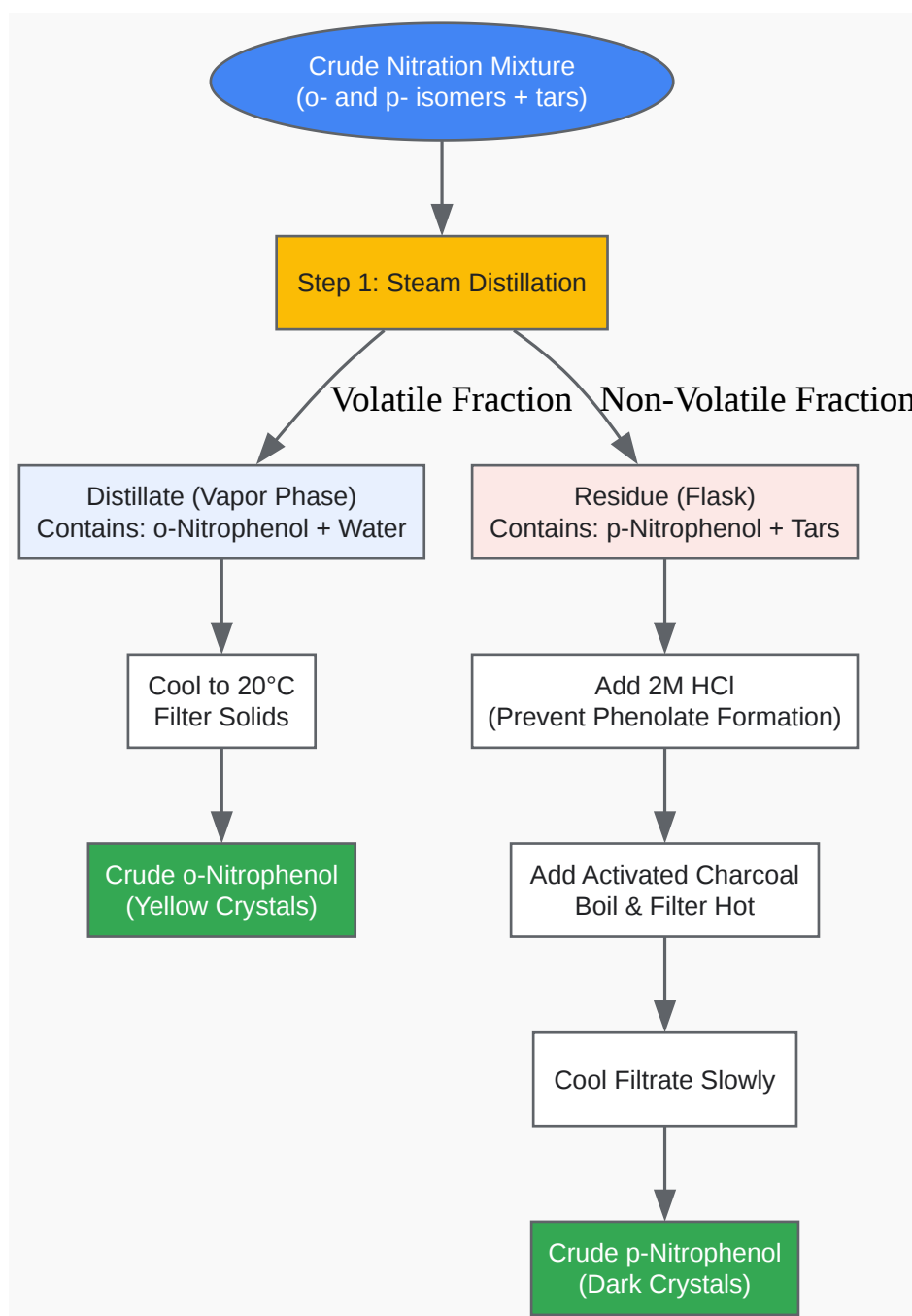
Expert Analysis: The Hydrogen Bonding Effect

- Ortho-Nitrophenol: Exhibits intramolecular hydrogen bonding (between -OH and -NO₂).^{[1][2]} This reduces polarity and prevents molecular association, making it steam volatile and soluble in non-polar solvents.
- Para-Nitrophenol: Exhibits intermolecular hydrogen bonding (between molecules).^{[1][2]} This creates a lattice network, raising the boiling point, rendering it non-volatile in steam, and

increasing water solubility relative to the ortho isomer.

Workflow Diagram (SOP-001)

The following decision tree outlines the standard separation protocol for a crude phenol nitration mixture.



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Figure 1: Separation logic based on volatility differences driven by hydrogen bonding modes.[\[1\]](#)

Troubleshooting Center (Q&A)

Common tickets submitted by laboratory personnel.

Ticket #102: "My product is oiling out instead of crystallizing."

User Report: "I am recrystallizing o-nitrophenol from ethanol/water. Upon cooling, distinct oily droplets form at the bottom of the flask rather than crystals. The oil eventually solidifies into a solid chunk."

Expert Diagnosis: "Oiling out" occurs when the solute separates as a liquid phase before it crystallizes.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This happens because the melting point of the solvated compound is lower than the saturation temperature of the solution.

- o-Nitrophenol has a relatively low melting point (44–45°C).[\[1\]](#)
- If the solution is too concentrated or cooled too rapidly, the saturation point is reached while the temperature is still >45°C.

Actionable Steps:

- Re-dissolve: Heat the mixture until the oil dissolves completely.
- Add Solvent: Add a small amount (1–2 mL) of the "good" solvent (ethanol) to lower the saturation temperature below the melting point of the solid.[\[1\]](#)
- Seed: Allow the solution to cool to just above the melting point and add a seed crystal.
- Vigorous Agitation: If oiling persists, vigorously stir the cooling solution.[\[1\]](#) This disperses the oil droplets, increasing surface area for crystallization once the temperature drops below the freezing point.

Ticket #205: "The crystals are persistently dark/brown." [\[1\]](#)

User Report: "Even after two recrystallizations, my p-nitrophenol is brownish-yellow. It should be pale yellow."

Expert Diagnosis: This is likely due to two factors:

- Oxidative Tars: Phenols are prone to oxidation, forming quinone-like impurities.^[1]
- Phenolate Formation: Nitrophenols are acidic (^[1] If your water source is slightly basic or if alkali leaches from the glass, the nitrophenolate anion forms. This anion is intensely colored (deep yellow/orange) compared to the neutral phenol.^[1]

Actionable Steps:

- Acidify the Solvent: Always add a few drops of concentrated HCl to the recrystallization solvent (water).^[1] This suppresses ionization, forcing the equilibrium toward the lighter-colored, neutral phenol.
- Activated Charcoal Treatment:
 - Dissolve the crude solid in boiling water/HCl.
 - Remove heat source (to prevent boil-over).^[1]
 - Add 1–2% w/w activated charcoal (e.g., Norit).^[1] Do not use excess, or you will adsorb your product.
 - Boil for 2–3 minutes.
 - Hot Filtration: Filter through a pre-heated funnel (fluted filter paper) to remove the charcoal.^[1]

Ticket #309: "Low recovery yield for p-nitrophenol."^[1]

User Report: "I used water as the solvent as recommended, but my yield is <40%."

Expert Diagnosis: p-Nitrophenol has a steep solubility curve in water, but it is still moderately soluble in cold water.^[1]

- Solubility at 100°C: ~10.8 g/100 mL[1][6][7]
- Solubility at 20°C: ~2.1 g/100 mL If you use too much solvent, a significant portion of your product remains in the mother liquor.[1]

Actionable Steps:

- Minimize Solvent Volume: Use the absolute minimum amount of boiling water required to dissolve the solid.[1]
- Ice Bath: Cool the flask to 0–4°C in an ice bath to maximize precipitation.
- Recycle Mother Liquor: Do not discard the filtrate.[1] Concentrate it by evaporation to half its volume and cool again to harvest a second crop of crystals (Crop 2). Note: Crop 2 will be less pure than Crop 1.[1]

Standard Operating Procedures (SOPs)

SOP-A: Recrystallization of o-Nitrophenol

Target: Purification of the steam-volatile fraction.

Solvent System: Ethanol (Good) / Water (Poor) or pure Ethanol (if drying is difficult).[1] Melting Point: 44–45°C.[1][7]

- Dissolution: Place the crude o-nitrophenol in a flask. Add warm ethanol (~50°C) dropwise with stirring until dissolved. Caution: Do not exceed 50°C significantly to avoid oiling out upon cooling.
- Precipitation: Add warm water dropwise until a persistent turbidity (cloudiness) appears.[1]
- Clarification: Add one drop of ethanol to clear the solution.[1]
- Crystallization: Allow to cool to room temperature undisturbed. Then transfer to an ice bath.
- Filtration: Vacuum filter using a Buchner funnel. Wash with cold 50% ethanol/water.[1]

SOP-B: Recrystallization of p-Nitrophenol

Target: Purification of the non-volatile residue.

Solvent System: 2% Hydrochloric Acid (Aqueous).^[1] Melting Point: 113–114°C.^[1]

- Preparation: Place crude residue in a flask. Add 2% HCl (approx. 20 mL per gram of solid).^[1]
- Boiling: Heat to boiling. If the solid does not dissolve, add more hot solvent in small increments.^{[1][3][8]}
- Decolorization: If the solution is dark, perform the Charcoal Treatment (see Ticket #205).^[1]
- Filtration (Critical): Because p-nitrophenol melts at 114°C, it will crystallize rapidly as the solution cools.^[1] You must use a pre-warmed stemless funnel and fluted filter paper for the hot filtration step to prevent clogging.^[1]
- Crystallization: Cool the filtrate slowly to room temperature, then chill in ice. Long, pale-yellow needles should form.^[1]

Technical Data Reference

Solubility Profile

Data allows users to calculate theoretical recovery limits.^[1]

Solvent	o-Nitrophenol Solubility	p-Nitrophenol Solubility	Notes
Water (20°C)	0.21 g / 100 mL	2.1 g / 100 mL	p-isomer is 10x more soluble in cold water. [1]
Water (100°C)	(Melts to oil)	10.8 g / 100 mL	Excellent gradient for p-isomer.[1]
Ethanol	Very Soluble	Soluble	Good for o-isomer; risk of low yield for p-isomer.[1]
Steam	Volatile	Non-Volatile	Basis for separation. [1][2]

Safety & Handling (MSDS Summary)

- Toxicity: Both isomers are toxic by inhalation, ingestion, and skin absorption.[1]
- Staining: o-Nitrophenol causes persistent yellow staining of the skin.[1] Double-gloving (Nitrile) is recommended.[1]
- Thermal Stability: While stable, nitro compounds are energetic.[1] Do not heat to dryness or grind in a mortar if the solid is hot.[1]

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